

Di(piperidin-1-yl)methanethione: A Technical Overview of a Versatile Thiourea Derivative

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Compound of Interest

Compound Name: *Di(piperidin-1-yl)methanethione*

Cat. No.: B1601703

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Abstract

Di(piperidin-1-yl)methanethione, a symmetrically substituted thiourea derivative, holds a significant position as a versatile building block in organic synthesis and a molecule of interest in medicinal chemistry. This technical guide provides a comprehensive overview of its discovery, historical context, physicochemical properties, and established applications. The document details its role in advanced organic synthesis, particularly in palladium-catalyzed cross-coupling reactions, and explores its potential biological activities, including antimicrobial, antifungal, and neuroprotective properties. Methodologies for its synthesis are discussed, alongside an analysis of its structural features that underpin its reactivity and biological function. This guide is intended for researchers, scientists, and drug development professionals seeking a detailed understanding of this compound.

Introduction and Historical Context

Di(piperidin-1-yl)methanethione, also known by its IUPAC name **di(piperidin-1-yl)methanethione** and CAS Number 1013-92-9, is an organic compound featuring a central thiocarbonyl group flanked by two piperidine rings.^{[1][2]} Its molecular formula is C₁₁H₂₀N₂S, and it has a molecular weight of 212.36 g/mol.^{[1][2]}

The discovery and development of **di(piperidin-1-yl)methanethione** are situated within the broader scientific exploration of thiourea derivatives, which gained prominence in organic chemistry during the mid-20th century.^[3] Thioureas are sulfur analogs of urea, where the oxygen atom is replaced by a sulfur atom, conferring unique chemical properties and enhanced

reactivity.[3] The foundational understanding of these sulfur-containing amide structures was significantly influenced by the early work on thiocarbamide.[3]

The incorporation of piperidine moieties into the thiourea structure was a logical progression in synthetic chemistry.[3] Piperidine, first reported in 1850 by the Scottish chemist Thomas Anderson and independently in 1852 by the French chemist Auguste Cahours, is a ubiquitous heterocyclic motif in many biologically active compounds.[3] Researchers recognized the potential of combining the biological activity associated with the piperidine ring with the reactive properties of the thiocarbonyl group.[3] The specific synthesis and characterization of **di(piperidin-1-yl)methanethione** emerged from this line of inquiry in the latter half of the 20th century, leading to its establishment as a recognized chemical entity.[3]

Physicochemical and Structural Properties

The structural arrangement of **di(piperidin-1-yl)methanethione**, with its two saturated heterocyclic rings attached to a thiocarbonyl carbon, dictates its chemical behavior and physical properties.

| Property | Value | Source |
|-------------------|--|--------|
| IUPAC Name | di(piperidin-1-yl)methanethione | [1] |
| CAS Number | 1013-92-9 | [1][2] |
| Molecular Formula | C ₁₁ H ₂₀ N ₂ S | [1][2] |
| Molecular Weight | 212.36 g/mol | [1][2] |
| InChIKey | UOOSIBHMBCFJRY- UHFFFAOYSA-N | [1] |

Synthesis Methodology

The primary synthesis of **di(piperidin-1-yl)methanethione** generally involves the reaction of piperidine with a suitable thiocarbonyl transfer agent. A common and effective method utilizes thiophosgene or its safer equivalents.

General Synthetic Protocol:

A typical laboratory-scale synthesis would involve the slow addition of a thiocarbonyl precursor to a solution of piperidine in an appropriate organic solvent, often in the presence of a base to neutralize the acid generated during the reaction. The reaction progress is monitored by techniques such as thin-layer chromatography (TLC). Upon completion, the product is isolated and purified, commonly through crystallization or column chromatography.

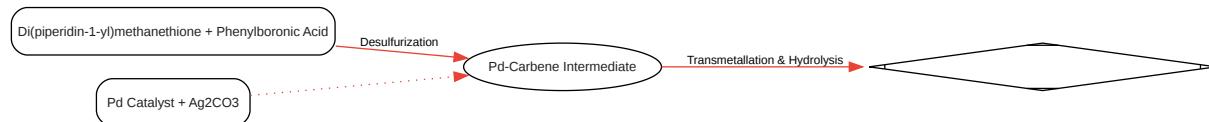
Caption: General workflow for the synthesis of **Di(piperidin-1-yl)methanethione**.

Applications in Organic Synthesis

Di(piperidin-1-yl)methanethione serves as a valuable reagent in modern organic synthesis, most notably in palladium-catalyzed cross-coupling reactions.^[3]

Palladium-Catalyzed Cross-Coupling Reactions

This compound can function as a thiourea substrate in Suzuki-Miyaura coupling processes.^[3] Through a mechanism involving desulfurization and transmetalation, it can be converted into amides.^[3] For instance, the reaction with phenylboronic acid, catalyzed by a palladium complex and in the presence of a desulfurizing agent like silver carbonate, can yield phenyl(piperidin-1-yl)methanone with high efficiency.^[3]



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Caption: Simplified mechanism of Suzuki-Miyaura coupling using the subject compound.

Biological Activities and Potential Applications

Di(piperidin-1-yl)methanethione has garnered attention for its diverse biological activities, making it a subject of interest in medicinal chemistry and drug development.^[3]

Antimicrobial and Antifungal Properties

Research has indicated that this compound exhibits antimicrobial and antifungal activity.[3] The thiourea moiety is known to interfere with microbial processes, and the piperidine rings can enhance membrane permeability, contributing to its efficacy against certain pathogens.[3] The mechanism is often associated with the ability of thiourea derivatives to disrupt quorum sensing, a cell-to-cell communication process in bacteria.

Neuroprotective Potential

Preliminary studies suggest that **di(piperidin-1-yl)methanethione** may possess neuroprotective properties.[3] The piperidine scaffold is a key feature in many neuroactive compounds. The neuroprotective effects of piperidine-containing molecules are thought to be associated with their ability to modulate neuronal pathways and receptors, though the specific mechanisms for this compound require further investigation.[3][4]

Conclusion

Di(piperidin-1-yl)methanethione is a compound with a rich history rooted in the systematic exploration of thiourea and piperidine chemistry. Its utility as a reagent in sophisticated organic transformations is well-established, and its potential as a lead compound in the development of new therapeutic agents is an active area of research. This guide has provided a detailed overview of its discovery, synthesis, properties, and applications, underscoring its significance for both synthetic and medicinal chemists. Further research into its specific mechanisms of biological action will undoubtedly unveil new opportunities for its application in drug discovery.

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